

# 8-Methylquinazolin-4(3H)-one: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: 8-Methylquinazolin-4(3H)-one

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## Abstract

**8-Methylquinazolin-4(3H)-one** is a heterocyclic organic compound belonging to the quinazolinone class, a group of molecules with significant and diverse biological activities. This technical guide provides a comprehensive review of the available scientific literature on **8-methylquinazolin-4(3H)-one**, with a focus on its synthesis, chemical properties, and potential therapeutic applications. This document aims to serve as a foundational resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development by consolidating key data, outlining experimental protocols, and visualizing relevant chemical and biological pathways.

## Introduction

The quinazolin-4(3H)-one scaffold is a prominent pharmacophore found in numerous natural products and synthetic molecules, exhibiting a wide range of biological activities, including antimicrobial, anticancer, anti-inflammatory, and anticonvulsant properties. The substitution pattern on the quinazolinone ring system plays a crucial role in modulating the pharmacological profile of these compounds. The presence of a methyl group at the 8-position of the quinazolinone core, yielding **8-methylquinazolin-4(3H)-one**, influences its physicochemical properties and biological interactions. This review focuses specifically on the synthesis, characterization, and reported biological evaluation of this particular derivative.

## Chemical Properties and Characterization

The fundamental chemical properties of **8-methylquinazolin-4(3H)-one** are summarized in the table below. This data is essential for its identification, purification, and handling in a laboratory setting.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	160.17 g/mol
SMILES	<chem>Cc1cccc2c1N=CNC2=O</chem>
InChI Key	GZRXSFZDLGKFLN-UHFFFAOYSA-N
Appearance	Solid (predicted)
Melting Point	Not consistently reported in literature
Solubility	Sparingly soluble in common organic solvents

Note: Experimental data for melting point and solubility are not widely available and may vary depending on the purity and crystalline form of the compound.

## Synthesis of 8-Methylquinazolin-4(3H)-one

The synthesis of **8-methylquinazolin-4(3H)-one** typically follows established methods for the preparation of the quinazolinone ring system. A common and effective approach is the copper-catalyzed isocyanide insertion reaction.

### Copper-Catalyzed Isocyanide Insertion

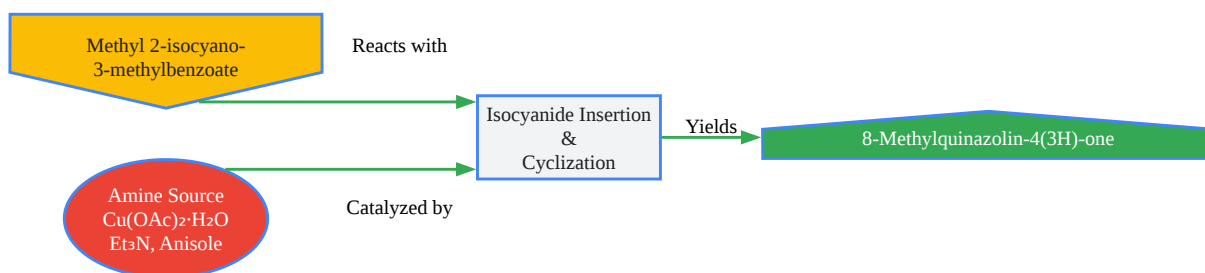
This method involves the reaction of a functionalized anthranilic isocyanide with an appropriate amine in the presence of a copper catalyst. For the synthesis of **8-methylquinazolin-4(3H)-one**, methyl 2-isocyano-3-methylbenzoate serves as a key starting material.<sup>[1]</sup>

Experimental Protocol:

A detailed experimental procedure, as adapted from related syntheses, is provided below:

- **Reaction Setup:** To a solution of methyl 2-isocyano-3-methylbenzoate (1.0 equivalent) in a suitable solvent such as anisole, add triethylamine (2.0 equivalents) and a catalytic amount of copper(II) acetate monohydrate ( $\text{Cu}(\text{OAc})_2 \cdot \text{H}_2\text{O}$ , 0.1 equivalents).
- **Reaction Conditions:** Stir the reaction mixture at room temperature under an air atmosphere. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- **Workup and Purification:** Upon completion, dilute the reaction mixture with a suitable organic solvent (e.g., dichloromethane) and wash with a saturated aqueous solution of sodium bicarbonate. The organic layer is then dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford **8-methylquinazolin-4(3H)-one**.

General Synthesis Workflow:



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Caption: General workflow for the synthesis of **8-methylquinazolin-4(3H)-one**.

## Biological Activities and Therapeutic Potential

While the broader class of quinazolin-4(3H)-ones has been extensively studied for various biological activities, specific data on **8-methylquinazolin-4(3H)-one** is limited in the public domain. The therapeutic potential of this specific compound is often inferred from structure-activity relationship (SAR) studies of larger libraries of quinazolinone derivatives.

## Antimicrobial Activity

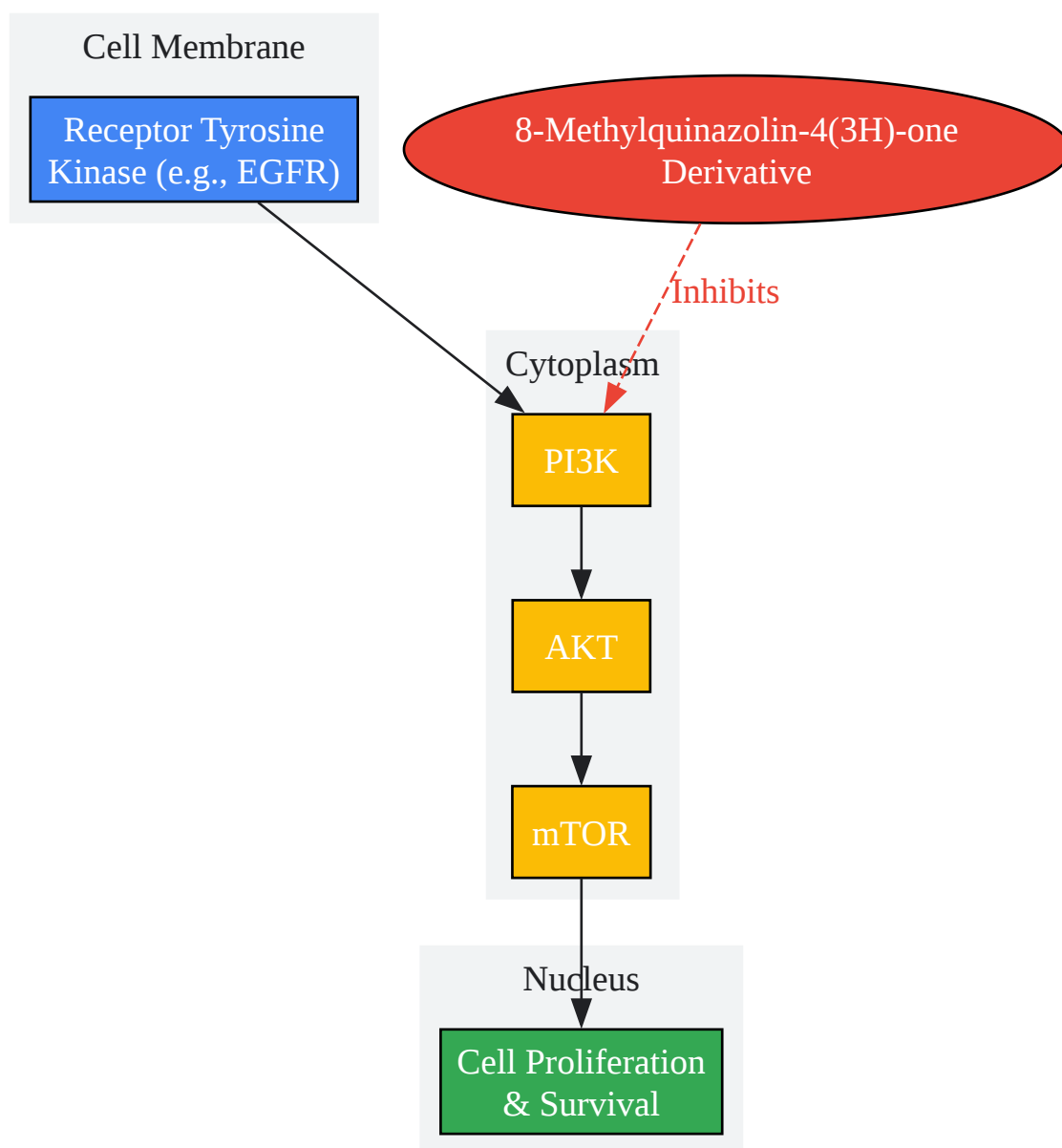
Quinazolin-4(3H)-one derivatives are known to possess significant antimicrobial properties.[2] [3] The substitution on the quinazolinone ring, including the position and nature of the substituent, can greatly influence the antimicrobial spectrum and potency. While specific minimum inhibitory concentration (MIC) or IC50 values for **8-methylquinazolin-4(3H)-one** against various bacterial and fungal strains are not readily available in the cited literature, it is a key intermediate in the synthesis of more complex derivatives with demonstrated antimicrobial effects.

## Antitumor Activity

The quinazolinone scaffold is a cornerstone in the development of anticancer agents, with several derivatives approved as kinase inhibitors for cancer therapy.[4][5] The mechanism of action often involves the inhibition of key signaling pathways that are dysregulated in cancer, such as the PI3K/AKT/mTOR pathway.[6] Although direct antitumor activity data for **8-methylquinazolin-4(3H)-one** is not extensively reported, it serves as a valuable building block for the synthesis of novel quinazolinone-based anticancer compounds. For instance, derivatives of **8-methylquinazolin-4(3H)-one** could be designed to target specific kinases or other proteins involved in cancer progression.

Potential Signaling Pathway Involvement:

Based on the known mechanisms of other quinazolinone derivatives, **8-methylquinazolin-4(3H)-one** analogs could potentially modulate key cancer-related signaling pathways.



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Caption: Potential inhibitory effect on the PI3K/AKT/mTOR pathway.

## Conclusion and Future Directions

**8-Methylquinazolin-4(3H)-one** represents a valuable chemical entity within the broader class of biologically active quinazolinones. While detailed biological data for this specific compound is not as abundant as for other derivatives, its role as a synthetic intermediate is crucial for the development of novel therapeutic agents. Future research should focus on the comprehensive

biological evaluation of **8-methylquinazolin-4(3H)-one** to elucidate its specific pharmacological profile. This includes systematic screening for its antimicrobial and antitumor activities, determination of quantitative measures such as IC50 values, and investigation into its mechanisms of action, including its effects on key signaling pathways. Such studies will be instrumental in unlocking the full therapeutic potential of this and related quinazolinone derivatives.

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